

UNC4203 Technical Support Center: In Vitro Solubility Guide

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Compound of Interest		
Compound Name:	UNC4203	
Cat. No.:	B611583	Get Quote

This guide provides troubleshooting advice and answers to frequently asked questions regarding solubility issues with **UNC4203**, a potent and selective MERTK inhibitor, in in vitro settings.

Frequently Asked Questions (FAQs)

Q1: What is UNC4203 and what are its basic properties?

UNC4203 is a potent, orally available, and highly selective inhibitor of MERTK, a member of the TAM (TYRO3, AXL, and MERTK) family of receptor tyrosine kinases.[1][2][3] It also shows inhibitory activity against AXL, TYRO3, and FLT3.[1][2][3] Due to its mechanism of action, it is investigated for its potential in cancer treatment.[3]

Key Chemical Properties of UNC4203

Property	Value	Reference
CAS Number	1818234-19-3	[2][3]
Molecular Formula	C30H44N6O	[3]
Molecular Weight	504.72 g/mol	[3]

| IC50 for MERTK | 1.2 nM - 2.4 nM |[1][2] |



Q2: I am having trouble dissolving UNC4203. What solvents are recommended?

UNC4203 is sparingly soluble in aqueous solutions. For in vitro experiments, it is standard practice to first prepare a high-concentration stock solution in an organic solvent like Dimethyl Sulfoxide (DMSO). Commercial suppliers have successfully dissolved **UNC4203** in complex solvent systems to achieve concentrations of 2.5 mg/mL (approximately 4.95 mM).[1]

Q3: My **UNC4203** precipitated when I diluted my DMSO stock into my aqueous cell culture medium. What happened and how can I fix it?

This is a common issue known as "precipitation upon dilution." It occurs because the compound is highly soluble in the DMSO stock but poorly soluble in the final aqueous medium. When the DMSO concentration drops significantly upon dilution, the compound crashes out of the solution.

Troubleshooting Steps:

- Lower the Final Concentration: The most straightforward solution is to test a lower final concentration of UNC4203 in your assay.
- Reduce DMSO Stock Concentration: Prepare a less concentrated DMSO stock (e.g., 5 mM instead of 10 mM). This will require adding a larger volume to your media, so be mindful of the final DMSO percentage.
- Increase Final DMSO Percentage: Most cell lines can tolerate up to 0.5% DMSO with minimal effects. Check your cell line's tolerance and consider if you can slightly increase the final DMSO concentration in your media.
- Use a Formulation: For challenging situations, consider using a formulation buffer that includes solubilizing agents like PEG300 or Tween-80, similar to those used for in vivo studies.[1]
- Sonication/Vortexing: After diluting the stock, vortex the solution immediately and thoroughly.

 A brief sonication in a water bath can also help redissolve small amounts of precipitate.[1]

Q4: Can I use heat to dissolve my **UNC4203**?



Gentle warming (e.g., 37°C) can be used to aid dissolution, especially when preparing stock solutions.[1] However, prolonged or excessive heat should be avoided as it can lead to degradation of the compound. Always check the compound's stability information if available.

Solubility and Formulation Data

The following table summarizes known solvent formulations for **UNC4203**. These are primarily designed for achieving high concentrations for in vivo studies but can be adapted for in vitro use if standard methods fail.

Protocol	Solvents	Achieved Concentration	Result	Reference
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.95 mM)	Clear Solution	[1]
2	10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (4.95 mM)	Clear Solution	[1]
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.95 mM)	Clear Solution	[1]

Experimental Protocols & Workflows Protocol 1: Preparing a 10 mM DMSO Stock Solution of UNC4203

- Weigh the Compound: Carefully weigh out the desired amount of UNC4203 powder (e.g., 1 mg) in a sterile microfuge tube.
- Calculate Solvent Volume: Use the molecular weight (504.72 g/mol) to calculate the volume of DMSO needed.
 - Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))

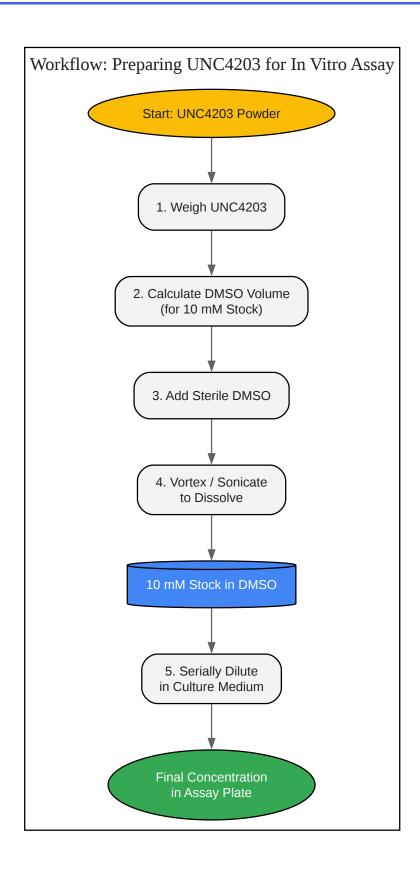
Troubleshooting & Optimization





- For 1 mg of UNC4203 to make a 10 mM (0.01 M) stock:
- \circ Volume (L) = 0.001 g / (0.01 mol/L * 504.72 g/mol) = 0.000198 L = 198 μ L
- Dissolve the Compound: Add the calculated volume (198 μ L) of high-purity, sterile DMSO to the tube.
- Ensure Complete Dissolution: Vortex the solution vigorously. If needed, gently warm the tube in a 37°C water bath or sonicate for 5-10 minutes until all solid particles are dissolved.[1]
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.[3]





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UNC4203 preparation workflow for in vitro experiments.



Protocol 2: Serial Dilution for a Cell-Based Assay

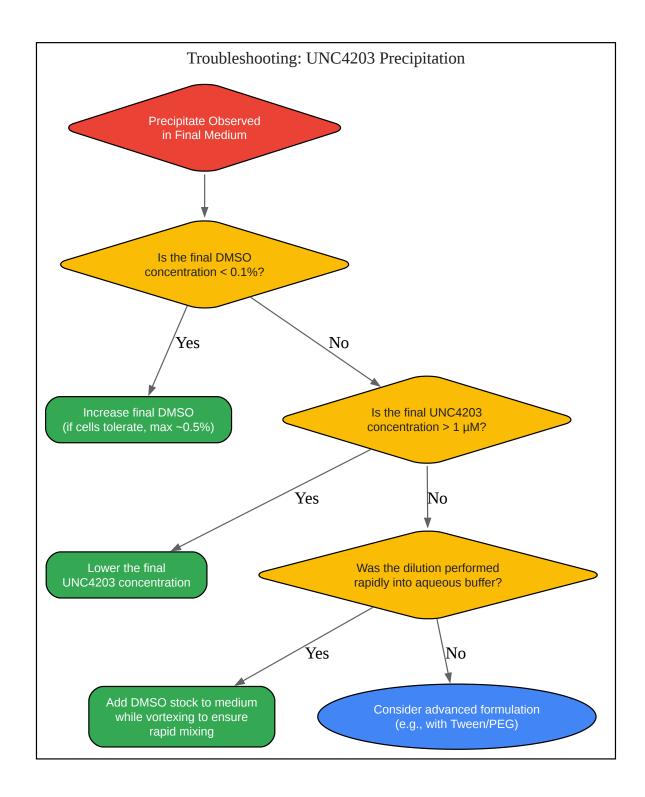
This protocol describes preparing a 7-point dose-response curve starting from a 10 μ M final concentration, ensuring the final DMSO concentration remains at 0.1%.

- Prepare Intermediate Solution: Dilute your 10 mM DMSO stock 1:100 in cell culture medium to create a 100 μM intermediate solution. (e.g., 2 μL of 10 mM stock into 198 μL of medium).
 Vortex immediately.
- Prepare "Top Concentration" Tube: Create the highest concentration for your serial dilution, which will be 2X the final desired top concentration. For a 10 μM final concentration, prepare a 20 μM solution. (e.g., add 40 μL of the 100 μM intermediate to 160 μL of medium).
- Serial Dilution:
 - Set up 6 additional tubes, each containing 100 μL of cell culture medium.
 - \circ Transfer 100 μ L from the 20 μ M tube into the first of the 6 tubes and mix well. This creates a 10 μ M (2X) solution.
 - \circ Continue transferring 100 μL to the next tube and mixing, until you have a series of 2-fold dilutions.
- Plate the Assay: Add an equal volume of your cell suspension to the wells of your assay
 plate. Then, add the 2X UNC4203 dilutions to the corresponding wells. This will dilute your
 drug concentrations by half to their final 1X concentration and normalize the DMSO
 concentration across all wells.

Troubleshooting Visual Guide

If you encounter precipitation at any stage, follow this decision tree to identify a solution.





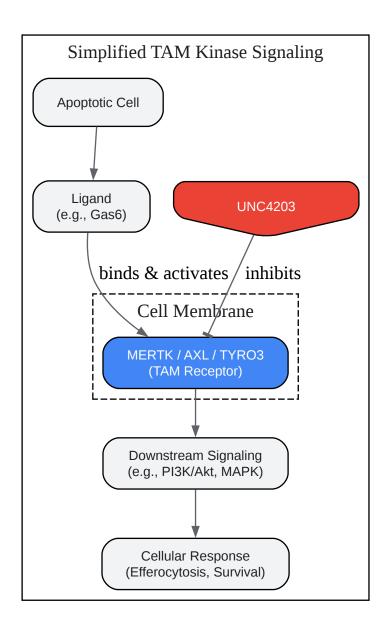
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Decision tree for troubleshooting **UNC4203** precipitation.



UNC4203 Mechanism of Action Context

UNC4203 inhibits the TAM family of receptor tyrosine kinases. The simplified diagram below illustrates their general signaling role, which is crucial for processes like efferocytosis (clearance of apoptotic cells). Inhibition of MERTK can modulate the immune response in the tumor microenvironment.



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Simplified TAM receptor signaling pathway inhibited by **UNC4203**.



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